

# 2,5-dibutyl-1H-imidazole molecular weight and formula

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## Compound of Interest

Compound Name: 2,5-dibutyl-1H-imidazole

Cat. No.: B15433336

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## In-Depth Technical Guide: 2,5-dibutyl-1H-imidazole

This technical guide provides a detailed overview of the molecular properties of **2,5-dibutyl-1H-imidazole**, a substituted heterocyclic organic compound. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

### Core Molecular Data

The fundamental molecular characteristics of **2,5-dibutyl-1H-imidazole** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and experimental design.

| Property         | Value  | Source  |
|------------------|--|---------|
| Molecular Weight | 180.29 g/mol                                   | [1]     |
| Chemical Formula | C <sub>11</sub> H <sub>20</sub> N <sub>2</sub> | Derived |
| CAS Number       | 88346-58-1                                     | [1]     |

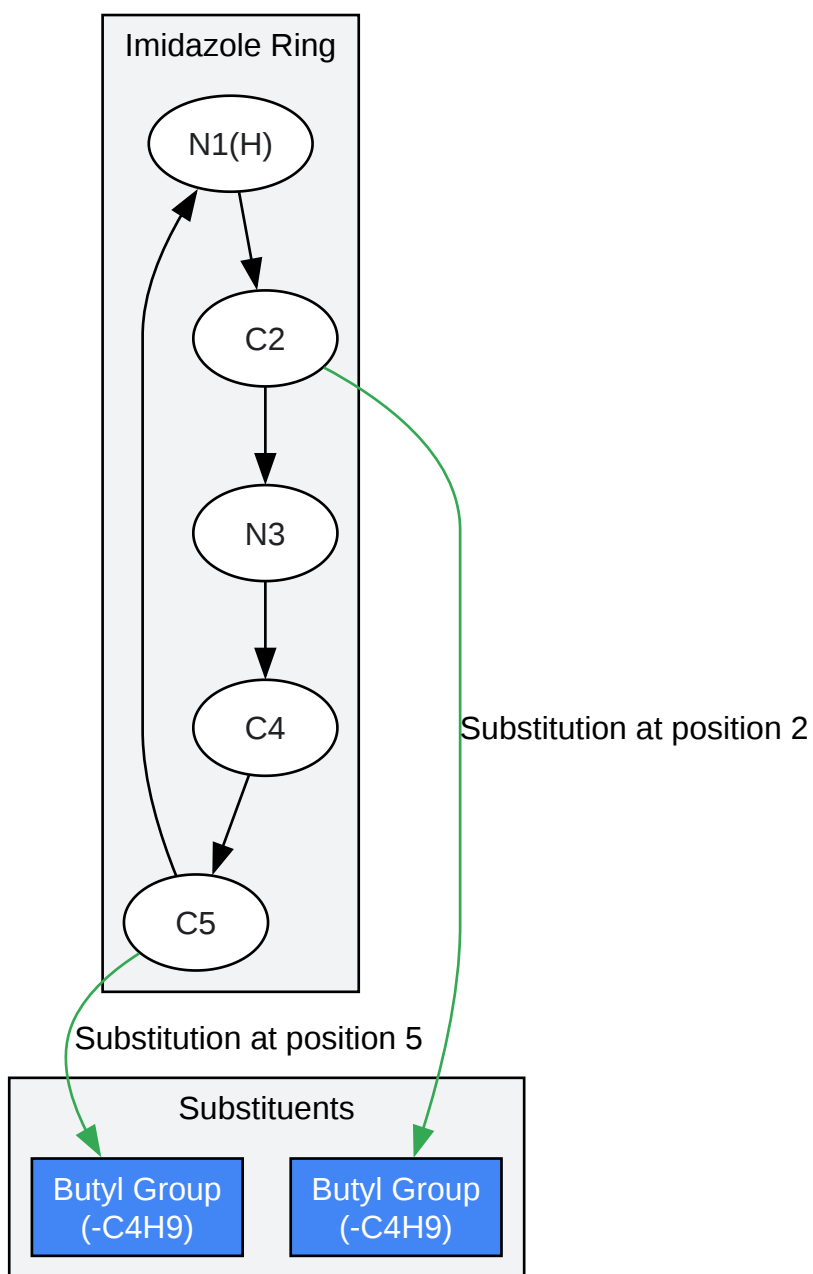
### Determination of Chemical Formula

The chemical formula of **2,5-dibutyl-1H-imidazole** can be systematically determined from its chemical name and subsequently verified using its molecular weight.

- **Imidazole Core Structure:** The parent molecule is imidazole, which has a chemical formula of  $C_3H_4N_2$ .
- **Butyl Substituents:** The prefix "dibutyl" indicates the presence of two butyl groups. A single butyl group has the formula  $-C_4H_9$ .
- **Substitution:** The numbers "2,5-" specify that the two butyl groups replace the hydrogen atoms at positions 2 and 5 on the imidazole ring.
- **Formula Calculation:**
  - Start with the imidazole formula:  $C_3H_4N_2$
  - Add the atoms from two butyl groups:  $+ 2 \times (C_4H_9) = + C_8H_{18}$
  - Subtract the two hydrogen atoms that were replaced:  $- 2 \times H = - H_2$
  - Resulting Formula:  $C_{(3+8)}H_{(4+18-2)}N_2 = C_{11}H_{20}N_2$
- **Molecular Weight Verification:** The calculated molecular weight from the derived formula ( $C_{11}H_{20}N_2$ ) is approximately 180.29 g/mol, which matches the referenced value.

## Molecular Structure

The logical structure of **2,5-dibutyl-1H-imidazole** is depicted below, illustrating the arrangement of the imidazole ring and the two butyl substituent groups.



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Logical relationship between the imidazole core and its substituents.

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## References

- 1. 2,5-dibutyl-1H-imidazole | CAS#:88346-58-1 | Chemsrsc [chemsrc.com]
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